

Technical Guide: Solubility and Stability Profile of 2,4-Dimethoxythiazole

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Compound of Interest

Compound Name: 2,4-Dimethoxythiazole

Cat. No.: B8634225

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Executive Summary

2,4-Dimethoxythiazole (CAS: 1055074-93-5) is a specialized heterocyclic intermediate often utilized in the synthesis of bioactive thiazoles and pharmaceutical scaffolds. Structurally, it functions as a bis-imidate/vinyl ether system, rendering it chemically distinct from its more robust alkylated analogs (e.g., 2,4-dimethylthiazole).

Critical Advisory: This compound exhibits significant hydrolytic instability. The presence of alkoxy groups at the C-2 and C-4 positions activates the thiazole ring toward nucleophilic attack by water, particularly under acidic conditions. This guide prioritizes the maintenance of anhydrous conditions and provides a mechanistic understanding of its degradation into 2,4-thiazolidinedione.

Physicochemical Profile

Understanding the fundamental properties of **2,4-Dimethoxythiazole** is prerequisite to designing stable formulations and reaction media.

Property	Value / Description	Source/Rationale
Molecular Formula	C ₅ H ₇ NO ₂ S	Stoichiometry
Molecular Weight	145.18 g/mol	Calculated
Physical State	Colorless to pale yellow liquid/low-melting solid	Analogous to 2-methoxythiazole [1]
LogP (Octanol/Water)	~1.5 – 1.8 (Predicted)	Extrapolated from 2-methoxythiazole (1.[1]15) [2]
pKa (Conjugate Acid)	~3.0 – 3.5	Weak base; N-protonation activates C-2 hydrolysis [1]
H-Bond Donors	0	Aprotic
H-Bond Acceptors	3 (N, O, O)	Moderate polarity

Solubility and Solvent Compatibility

The solubility profile of **2,4-Dimethoxythiazole** is governed by its lipophilicity and lack of hydrogen bond donors. However, chemical stability dictates solvent choice more than thermodynamic solubility.

Solvent Classification Table

Solvent Class	Suitability	Examples	Rationale
Polar Aprotic	Highly Recommended	DMSO, DMF, Acetonitrile	Excellent solubility; lacks protons to catalyze hydrolysis. Ideal for stock solutions.
Chlorinated	Recommended	Dichloromethane (DCM), Chloroform	High solubility; good for extraction/synthesis. Ensure solvents are acid-free (stabilized with amylene, not ethanol).
Non-Polar	Compatible	Toluene, Hexanes	Moderate to Good solubility. Useful for crystallization or inert storage.
Polar Protic	Use with Caution	Methanol, Ethanol, Isopropanol	Soluble, but risk of solvolysis (transesterification) if trace acid is present.
Aqueous	AVOID	Water, Buffers (pH < 7)	High Degradation Risk. Rapid hydrolysis to 2,4-thiazolidinedione.

Mechanistic Insight: The "Protic" Danger

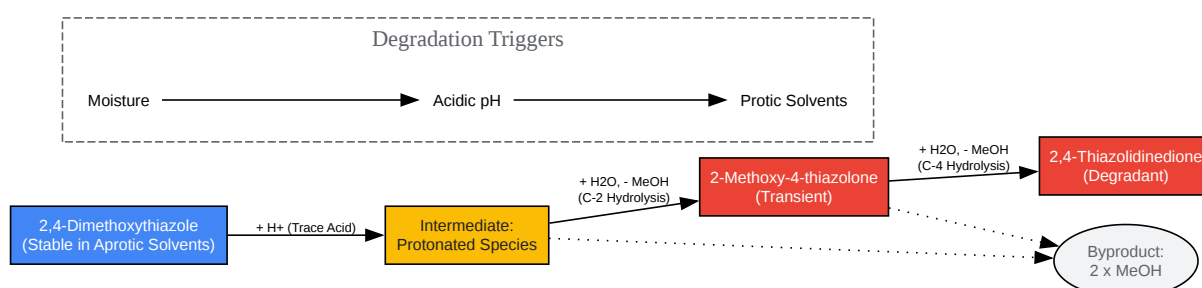
While **2,4-dimethoxythiazole** is theoretically soluble in alcohols and water (estimated <10 mg/mL in water), these solvents facilitate degradation. The C-2 methoxy group behaves as a cyclic imidate ester. In the presence of water and trace acid (or even autoprotolysis), it hydrolyzes to the lactam (amide) form.

Stability and Degradation Pathways

The primary degradation pathway is acid-catalyzed hydrolysis. This process is irreversible and converts the aromatic thiazole ring into a non-aromatic dione.

Degradation Mechanism

- Protonation: The thiazole nitrogen is protonated.
- Nucleophilic Attack (C-2): Water attacks the highly electrophilic C-2 position.
- Elimination: Methanol is eliminated, forming the C-2 carbonyl (thiazolone).
- Tautomerization/Hydrolysis (C-4): The C-4 methoxy group (vinyl ether) hydrolyzes to a ketone.



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Caption: Acid-catalyzed hydrolytic cascade converting **2,4-dimethoxythiazole** to 2,4-thiazolidinedione.

Experimental Protocols

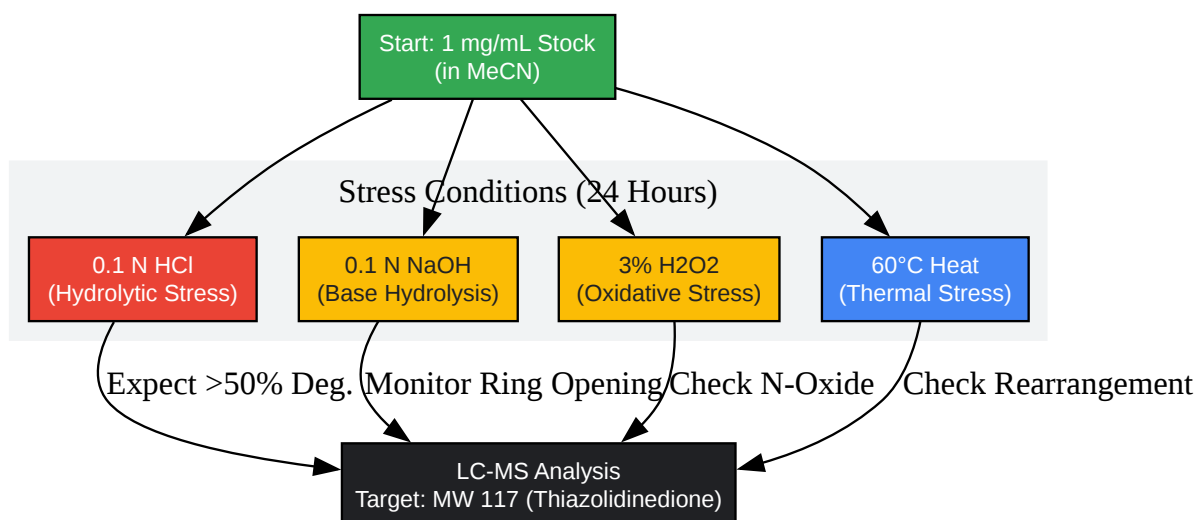
Protocol A: Kinetic Solubility Determination (HPLC)

Goal: Determine maximum solubility in organic solvents while monitoring stability.

- Preparation: Prepare saturated solutions by adding excess **2,4-Dimethoxythiazole** to 1 mL of selected solvent (DMSO, MeCN, DCM) in a glass vial.
- Equilibration: Agitate at 25°C for 2 hours. Note: Do not equilibrate for 24h in protic solvents due to degradation risks.
- Filtration: Filter supernatant using a 0.22 µm PTFE syringe filter (hydrophobic).
- Dilution: Dilute 10 µL of filtrate into 990 µL of anhydrous Acetonitrile (NOT water/methanol) for HPLC injection.
- Analysis:
 - Column: C18 Reverse Phase (e.g., Agilent Zorbax Eclipse Plus).
 - Mobile Phase: Isocratic 70% Acetonitrile / 30% Water (buffered to pH 7.5 to suppress hydrolysis during the run).
 - Detection: UV at 254 nm.
 - Quantification: Compare peak area against a fresh standard curve prepared in pure Acetonitrile.

Protocol B: Forced Degradation (Stress Testing)

Goal: Validate the stability limits of the compound.



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Caption: Workflow for assessing the stability of **2,4-dimethoxythiazole** under ICH-compliant stress conditions.

Step-by-Step:

- Stock: Dissolve 10 mg compound in 10 mL Acetonitrile.
- Acid Stress: Mix 1 mL Stock + 1 mL 0.1 N HCl. Incubate at RT for 2 hours.
- Base Stress: Mix 1 mL Stock + 1 mL 0.1 N NaOH. Incubate at RT for 2 hours.
- Quenching: Neutralize acid/base samples immediately before analysis.
- LC-MS Identification: Look for the loss of the parent peak (MW ~145) and appearance of 2,4-thiazolidinedione (MW 117).

Handling and Storage Recommendations

- Storage: Store at -20°C under an inert atmosphere (Argon or Nitrogen).
- Container: Amber glass vials with PTFE-lined caps to prevent moisture ingress.

- Usage: Allow the vial to warm to room temperature before opening to prevent condensation. Use anhydrous solvents for all dilutions.

References

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Sources

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- [3. profiles.wustl.edu \[profiles.wustl.edu\]](#)
- To cite this document: BenchChem. [Technical Guide: Solubility and Stability Profile of 2,4-Dimethoxythiazole]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b8634225/docs#technical-guide-solubility-and-stability-profile-of-2-4-dimethoxythiazole\]](https://www.benchchem.com/product/b8634225/docs#technical-guide-solubility-and-stability-profile-of-2-4-dimethoxythiazole)

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